

Addressing nitritoid reactions following Solganal injection

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solganal

Cat. No.: B1241724

[Get Quote](#)

Technical Support Center: Solganal (Aurothioglucose)

This guide provides researchers, scientists, and drug development professionals with essential information for troubleshooting and managing nitritoid reactions that may occur following the administration of **Solganal** (aurothioglucose).

Frequently Asked Questions (FAQs)

Q1: What is a nitritoid reaction?

A nitritoid reaction is a vasomotor response that can occur shortly after the intramuscular injection of gold salts like **Solganal**.^{[1][2]} It is characterized by a constellation of symptoms that resemble the effects of nitrite poisoning, including flushing, dizziness, sweating, nausea, vomiting, weakness, and in some cases, fainting.^{[1][3][4]} While typically transient, severe reactions can lead to more serious cardiovascular events.^[2]

Q2: How common are nitritoid reactions with **Solganal**?

Nitritoid reactions are a recognized side effect of chrysotherapy (gold therapy).^[5] However, they are reported to occur more frequently with gold sodium thiomalate (GST) than with aurothioglucose (**Solganal**).^{[5][6]} Some studies indicate an incidence of approximately 5% with GST.^[5]

Q3: What is the proposed mechanism of a nitritoid reaction?

The precise mechanism of nitritoid reactions is not fully understood.[7] It is considered a vasomotor reaction, and while the symptoms are similar to those caused by nitrates, there is no evidence to suggest it is directly related to nitrates or nitric oxide.[6] The reaction is thought to be related to the vehicle of the gold salt, with the thiomalate component in GST being a potential trigger.[6]

Q4: Are there any known risk factors for developing a nitritoid reaction?

Concomitant use of angiotensin-converting enzyme (ACE) inhibitors has been identified as a potential risk factor for an increased likelihood of nitritoid reactions.[2][8] ACE inhibitors can lead to increased levels of bradykinin, a potent vasodilator, which may contribute to the vasomotor symptoms seen in these reactions.[6]

Q5: How soon after injection do nitritoid reactions typically occur?

Nitritoid reactions are characteristically immediate, occurring within minutes of the injection.[6] [9] One study noted that in most cases, reactions occurred within seconds to 5 minutes post-injection.[9]

Troubleshooting Guide

Issue 1: A research subject exhibits immediate post-injection flushing, dizziness, and nausea.

- Question: What are the immediate steps to take?
 - Answer:
 - Cease the injection if it is still in progress.
 - Have the subject lie down in a recumbent position. This can help to mitigate the hypotensive effects.[5]
 - Monitor vital signs, including blood pressure and heart rate.
 - Observe the subject for at least 20 minutes post-injection to ensure symptoms resolve and do not escalate.[5]

- Document the event in detail, including the time of onset, specific symptoms, vital signs, and the duration of the reaction.
- Question: How can we differentiate a nitritoid reaction from an anaphylactic reaction?
 - Answer: While both can be rapid-onset post-injection, anaphylaxis typically involves allergic symptoms such as hives, angioedema (swelling of the lips, tongue, or throat), and respiratory distress (bronchospasm).[6] Nitritoid reactions are primarily vasomotor in nature.[6] However, given the potential for severe reactions, it is prudent to be prepared for anaphylaxis management.
- Question: Should future injections of **Solganal** be discontinued for this subject?
 - Answer: Not necessarily, especially if the reaction was mild.[1] For subsequent injections, consider administering the dose with the subject already in a recumbent position and extending the post-injection observation period.[5] If reactions are severe or recurrent, discontinuation of the drug should be considered.

Issue 2: A subject with a history of mild nitritoid reactions is scheduled for their next injection.

- Question: What prophylactic measures can be taken?
 - Answer:
 - Administer the injection with the subject in a recumbent position.[5]
 - Ensure the subject remains under observation for at least 20 minutes after the injection. [5]
 - If the subject is on an ACE inhibitor, a discussion with the prescribing physician about the potential risks and benefits of continuing the ACE inhibitor during gold therapy may be warranted.[8]

Quantitative Data

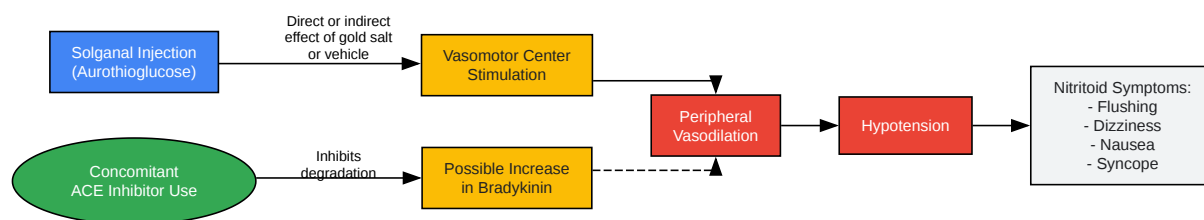
Parameter	Gold Sodium Thiomalate (GST)	Aurothioglucose (Solganal)	Reference
Incidence of Nitritoid Reactions	Approximately 5%	Reported to be rarer than with GST	[5][6]
Management Strategy Success	Switching to aurothioglucose is a recommended management strategy.	-	[5]

Experimental Protocols

Protocol for Management of a Suspected Nitritoid Reaction in a Clinical Research Setting

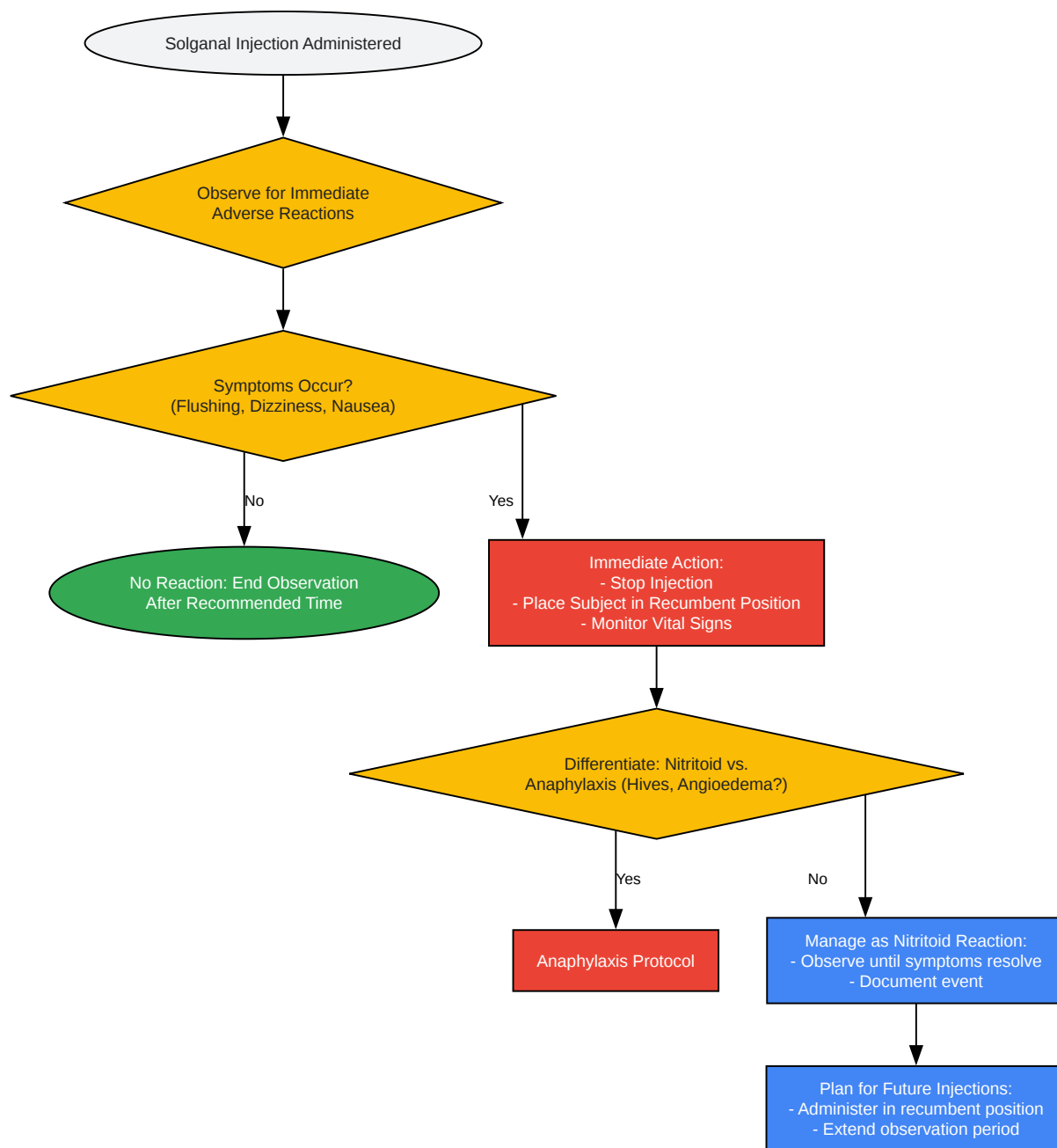
- Immediate Response (0-5 minutes post-onset): 1.1. If the injection is ongoing, stop immediately. 1.2. Place the subject in a supine position. If nausea is present, turn their head to the side to prevent aspiration in case of vomiting. 1.3. Assess airway, breathing, and circulation (ABCs). 1.4. Measure and record vital signs (blood pressure, heart rate, respiratory rate, oxygen saturation). 1.5. Administer oxygen if the subject is hypoxic or in respiratory distress. 1.6. Observe for signs of anaphylaxis (urticaria, angioedema, wheezing). If present, initiate anaphylaxis protocol.
- Observation and Documentation (5-30 minutes post-onset): 2.1. Continue to monitor vital signs every 5 minutes until symptoms resolve. 2.2. Document all symptoms, their duration, and any interventions. 2.3. Keep the subject in a recumbent position until they feel well enough to sit up. 2.4. Do not allow the subject to leave until they are asymptomatic and their vital signs are stable.
- Follow-up and Future Dosing: 3.1. Record the event in the subject's case report form. 3.2. For the next scheduled injection, implement precautionary measures: 3.2.1. Administer the injection with the subject in a recumbent position. 3.2.2. Extend the post-injection observation period to 30 minutes. 3.3. If the reaction was severe or recurs despite precautionary measures, a formal review of the subject's continued participation and treatment with **Solganal** is required.

Visualizations



[Click to download full resolution via product page](#)

Caption: Proposed signaling pathway for nitritoid reactions following **Solganal** injection.



[Click to download full resolution via product page](#)

Caption: Workflow for managing suspected nitritoid reactions in a research setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Aurothioglucose (Solganol) | Davis's Drug Guide [nursing.unboundmedicine.com]
- 2. Solganal Side Effects: Common, Severe, Long Term [drugs.com]
- 3. rxmed.com [rxmed.com]
- 4. merriam-webster.com [merriam-webster.com]
- 5. Nitritoid reactions: case reports, review, and recommendations for management - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. databankws.lareb.nl [databankws.lareb.nl]
- 7. What is Aurothioglucose used for? [synapse.patsnap.com]
- 8. MHSR Database: Nitritoid reactions: occurrence in rheumatoid arthritis patients [staff.um.edu.mt]
- 9. jrheum.org [jrheum.org]
- To cite this document: BenchChem. [Addressing nitritoid reactions following Solganal injection]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1241724#addressing-nitritoid-reactions-following-solganal-injection]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com